

Recombinant Expression of Agrocybin in *Pichia pastoris*: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Agrocybin*

Cat. No.: B15562882

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Agrocybin is a 9 kDa antifungal peptide originally isolated from the edible mushroom *Agrocybe cylindracea*.^[1] It has demonstrated significant antifungal activity against various fungal pathogens and inhibitory effects on HIV-1 reverse transcriptase. These properties make **Agrocybin** a promising candidate for the development of novel therapeutic agents. The production of **Agrocybin** from its natural source is often limited by low yields and complex purification procedures.^[1] Recombinant expression in a well-established system like the methylotrophic yeast *Pichia pastoris* offers a scalable and cost-effective alternative for producing large quantities of this bioactive peptide.

Pichia pastoris is a highly effective host for the production of heterologous proteins due to its ability to grow to high cell densities, the availability of strong and tightly regulated promoters, and its capacity for post-translational modifications. This document provides detailed application notes and a comprehensive, though hypothetical, set of protocols for the recombinant expression of **Agrocybin** in *Pichia pastoris*. While direct literature on this specific recombinant expression is not available, the following protocols are synthesized based on the known properties of **Agrocybin** and established methodologies for *Pichia pastoris* expression systems.

Quantitative Data Summary

The biological activities of naturally sourced **Agrocybin** are summarized below. These values can serve as a benchmark for characterizing the recombinant peptide.

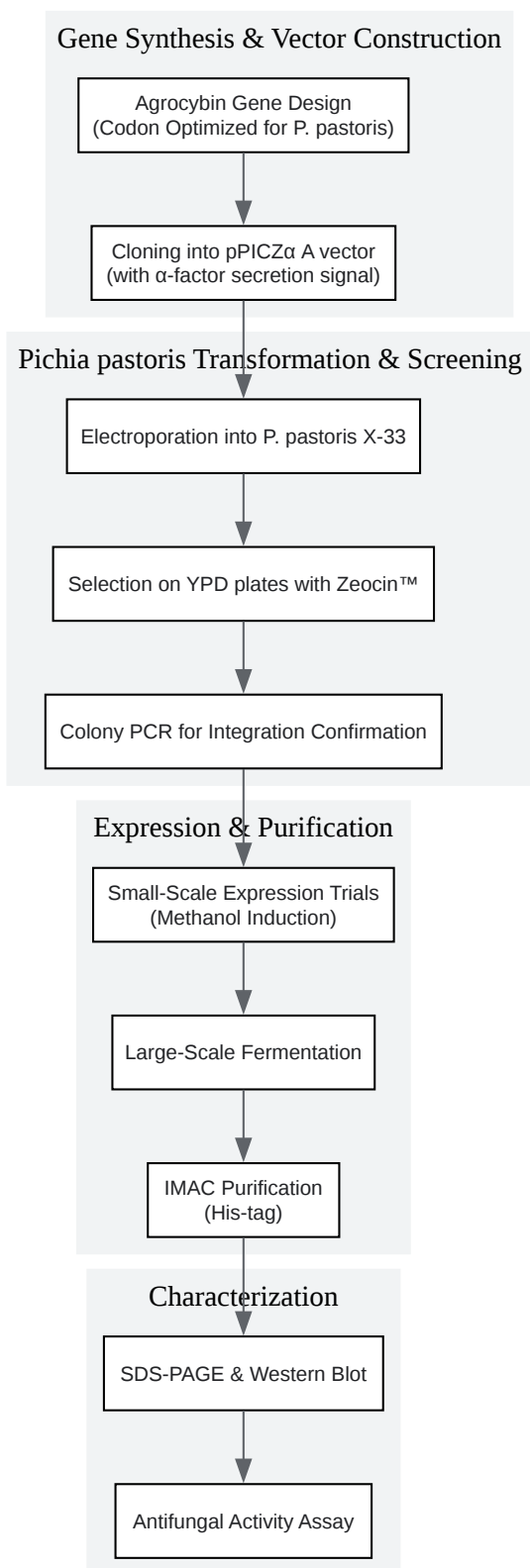
Table 1: Bioactivity of Native **Agrocybin**

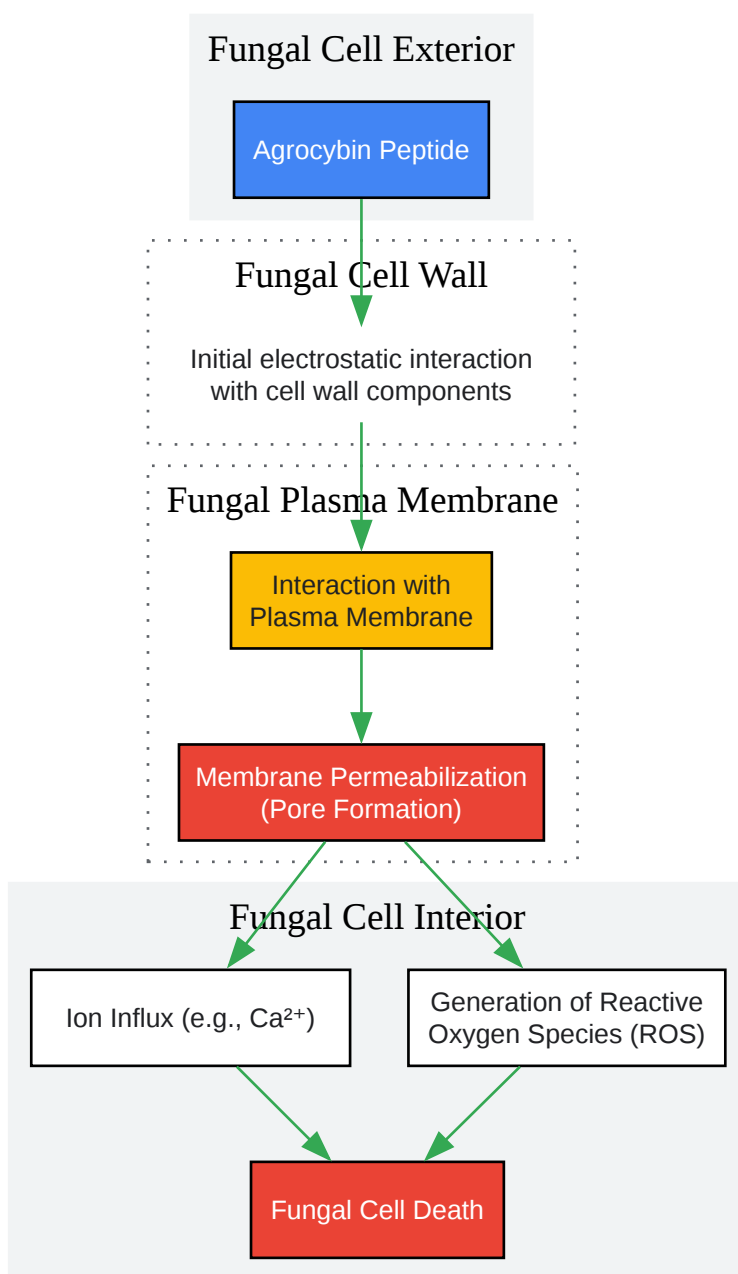
Bioactivity	Target Organism/System	Metric	Value	Reference
Antifungal	Mycosphaerella arachidicola	IC ₅₀	125 µM	
Antifungal	Fusarium oxysporum	Inhibition	Yes	
Antiviral	HIV-1 Reverse Transcriptase	IC ₅₀	60 µM	
Antibacterial	Various Bacteria	-	No activity up to 300 µM	
Antiproliferative	Hep G2 (hepatoma) cells	-	No activity up to 110 µM	
Mitogenic	Murine splenocytes	-	Weaker than Concanavalin A	

Experimental Workflow and Signaling Pathways

Recombinant **Agrocybin** Production Workflow

The overall workflow for the recombinant expression of **Agrocybin** in *Pichia pastoris* involves several key stages, from gene synthesis to purified protein.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Recombinant Expression of Agrocybin in Pichia pastoris: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15562882#recombinant-expression-of-agrocybin-in-pichia-pastoris]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com